

Valeriotriate B: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Valeriotriate B

Cat. No.: B15596798

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Introduction

Valeriotriate B is a naturally occurring iridoid compound isolated from plants of the Valeriana genus, commonly known as valerian. Iridoids are a class of monoterpenoids that exhibit a wide range of biological activities and have garnered interest in the scientific community for their potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and currently available data on

Valeriotriate B.

Chemical Structure and Physicochemical Properties

Valeriotriate B is classified as a monoethenoid-type iridoid. Its chemical identity is established by its unique molecular formula, weight, and systematic IUPAC name. While a definitive 2D structural image is not widely available in public chemical databases, its structure can be inferred from its IUPAC name and SMILES notation.

Table 1: Physicochemical Properties of **Valeriotriate B**

Property	Value	Source
CAS Number	862255-64-9	[1][2]
Molecular Formula	C27H42O12	[1]
Molecular Weight	558.62 g/mol	[1]
IUPAC Name	[(1S,4aR,6S,7S,7aS)-7-(acetyloxymethyl)-4a,6,7-trihydroxy-1-(3-methylbutanoyloxy)-1,5,6,7a-tetrahydrocyclopenta[c]pyran-4-yl]methyl 3-methyl-2-(3-methylbutanoyloxy)butanoate	
SMILES	<chem>CC(C)CC(=O)OC1C2C(CC(C2COC(=O)C)O)O(C(=CO1)COC(=O)C(C(C)C)OC(=O)CC(C)C)O</chem>	
Physical Description	Oil	
Predicted Boiling Point	631.5 ± 55.0 °C	[3]
Predicted Density	1.26 ± 0.1 g/cm ³	[3]

Experimental Data

Detailed experimental protocols for the isolation, synthesis, and biological analysis of **Valeriotriate B** are not extensively documented in readily accessible scientific literature. The primary source identifying **Valeriotriate B** is a review on the chemical constituents of Valeriana species[4]. Further investigation into the cited literature within this review would be necessary to uncover the original isolation and characterization data, including spectroscopic measurements.

At present, specific ¹H-NMR and ¹³C-NMR spectroscopic data for **Valeriotriate B** has not been found in the public domain.

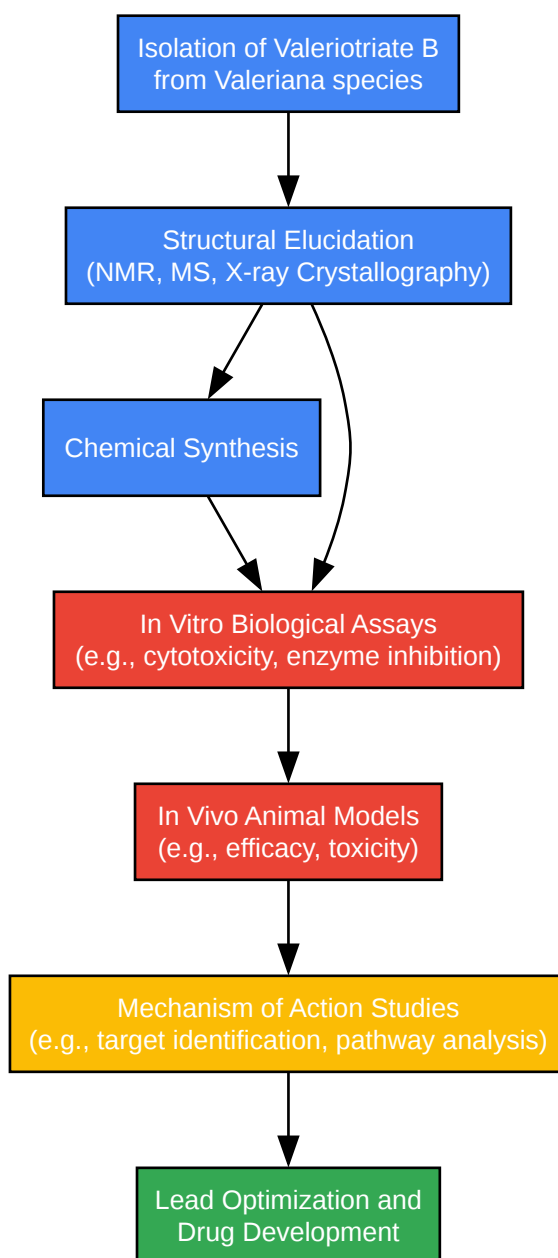
Biological Activity and Signaling Pathways

There is currently a significant lack of information regarding the specific biological activities and mechanisms of action of **Valeriotriate B**. While the broader class of valepotriates, to which **Valeriotriate B** belongs, has been investigated for sedative, anxiolytic, and cytotoxic effects, these activities have not been specifically attributed to or quantified for **Valeriotriate B** in published research^[1].

Consequently, there is no available information on any signaling pathways that may be modulated by **Valeriotriate B**.

Logical Workflow for Further Research

To address the current knowledge gaps surrounding **Valeriotriate B**, a structured research approach is necessary. The following diagram outlines a logical workflow for future investigation.



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Caption: A logical workflow for the comprehensive study of **Valeriotriate B**.

Conclusion

Valeriotriate B remains a poorly characterized natural product. While its basic chemical identity has been established, there is a notable absence of detailed experimental data, including its definitive chemical structure, spectroscopic properties, and biological activity. The information presented in this guide summarizes the current extent of public knowledge and

highlights the significant opportunities for further research into this compound. Future studies, following the proposed workflow, are essential to unlock the potential therapeutic value of **Valeriotriate B**.

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